

# Technical Support Center: GSK 2945 Hydrochloride Solubility Guide

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## Compound of Interest

Compound Name: GSK 2945 Hydrochloride

Cat. No.: B1154199

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Status: Active | Last Updated: October 26, 2025 Topic: Troubleshooting solubility, formulation, and stability for **GSK 2945 Hydrochloride**. Target Audience: Drug Discovery Scientists, In Vivo Pharmacologists, Cell Biologists.

## Compound Overview & Physicochemical Profile[1]

**GSK 2945 Hydrochloride** is a potent, selective, and orally active antagonist of the nuclear receptor Rev-erba/β. Unlike agonists that enhance circadian repression, GSK 2945 stimulates the expression of target genes (e.g., Bmal1) by blocking the repressive activity of Rev-erb.

Critical Note on Salt Form: You are likely working with the hydrochloride (HCl) salt. While the salt form improves solid-state stability and initial dissolution in organic solvents compared to the free base, it does not guarantee solubility in aqueous buffers. Upon dilution into neutral pH media (pH 7.4), the salt dissociates, and the lipophilic free base may precipitate if the concentration exceeds its thermodynamic solubility limit.

## Quick Reference Data

Property	Value	Notes
Molecular Weight	~457.79 g/mol	Free base MW is ~421.3 g/mol
Primary Solvent	DMSO	Solubility up to 50-100 mM (~45 mg/mL).
Secondary Solvent	Ethanol	Solubility ~10-20 mg/mL (Lower than DMSO).
Aqueous Solubility	Negligible	Do not attempt to dissolve directly in water or PBS.
Storage (Solid)	-20°C	Desiccate; stable for >1 year.
Storage (Stock)	-80°C	Stable for 6 months in DMSO; avoid freeze-thaw cycles.

## Troubleshooting & FAQs

### Category A: Stock Solution Preparation

Q: My GSK 2945 HCl is forming a cloudy suspension in DMSO. How do I fix this? Diagnosis: This usually indicates either moisture contamination in the DMSO or a "cold shock" if the DMSO was refrigerated. Solution:

- **Warm It:** Place the sealed vial in a 37°C water bath for 5–10 minutes.
- **Sonicate:** Use an ultrasonic bath (not a probe) for 10–15 minutes. The energy input helps break crystal lattices.
- **Check DMSO Quality:** Ensure you are using anhydrous DMSO ( $\leq 0.2\%$  water). The HCl salt is hygroscopic; excess water in DMSO can trigger premature dissociation and precipitation.

Q: Can I make a 100 mM stock solution? Answer: Yes, but it is near the saturation limit. A 10 mM or 20 mM stock is safer and easier to handle. At 100 mM, the solution becomes viscous and prone to crashing out upon slight temperature drops.

### Category B: Cell Culture (In Vitro)

Q: When I add the DMSO stock to my cell culture media, I see a white precipitate. Why?

Mechanism: This is "dilution shock." You are moving from a solvent with a dielectric constant of ~47 (DMSO) to one of ~80 (Water). The hydrophobic free base crashes out immediately.

Protocol for Prevention:

- Pre-dilution Step: Do not add 100% DMSO stock directly to the well.
- Intermediate Step: Dilute your stock 1:10 in culture media without serum in a separate tube. Vortex immediately.
- Final Addition: Add this intermediate mix to your cells.
- Serum Factor: Ensure your media contains FBS/BSA before adding the drug. Albumin acts as a carrier protein, sequestering the lipophilic molecule and keeping it in solution.

## Category C: In Vivo Formulation (Animal Studies)

Q: I cannot use 100% DMSO for mice. What vehicle works for IP/Oral administration?

Recommendation: Use the "Universal Co-solvent System." Standard Vehicle: 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline.[1] Crucial Warning: The order of addition is non-negotiable. If you add saline too early, the compound will precipitate irreversibly.

Step-by-Step Formulation Protocol (Example: 10 mL batch at 2 mg/mL)

- Weigh: 20 mg of GSK 2945 HCl.
- Solvent 1 (DMSO): Add 1 mL DMSO. Vortex/Sonicate until completely clear. Stop if not clear.
- Solvent 2 (PEG300): Add 4 mL PEG300. Vortex thoroughly. The solution becomes viscous.
- Solvent 3 (Tween-80): Add 0.5 mL Tween-80. Vortex.
- Solvent 4 (Saline): Slowly add 4.5 mL warm (37°C) saline while vortexing.
  - Why warm saline? Cold saline shocks the surfactant system, causing turbidity.

## Visualizations

## Figure 1: Solubility Troubleshooting Decision Tree

Caption: A logical flow for resolving precipitation issues during stock preparation and dilution.



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## Figure 2: Mechanism of Action (Rev-erb Antagonism)

Caption: GSK 2945 inhibits Rev-erb, preventing the repression of Bmal1 and altering circadian/metabolic output.



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## References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 7152107 (Hydrochloric Acid) and GSK 2945 Data. Retrieved from [[Link](#)]
- ResearchGate. Troubleshooting Solubility of Lipophilic Drugs in DMSO and Cell Culture Media. Retrieved from [[Link](#)]
- Selleckchem. GSK2945 Protocol and Chemical Properties.

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## Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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